

Application Notes: Fluorescent DNA Probe Generation using Nick Translation with Tetramethylrhodamine-dUTP

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetramethylrhodamine-dUTP

Cat. No.: B12390567

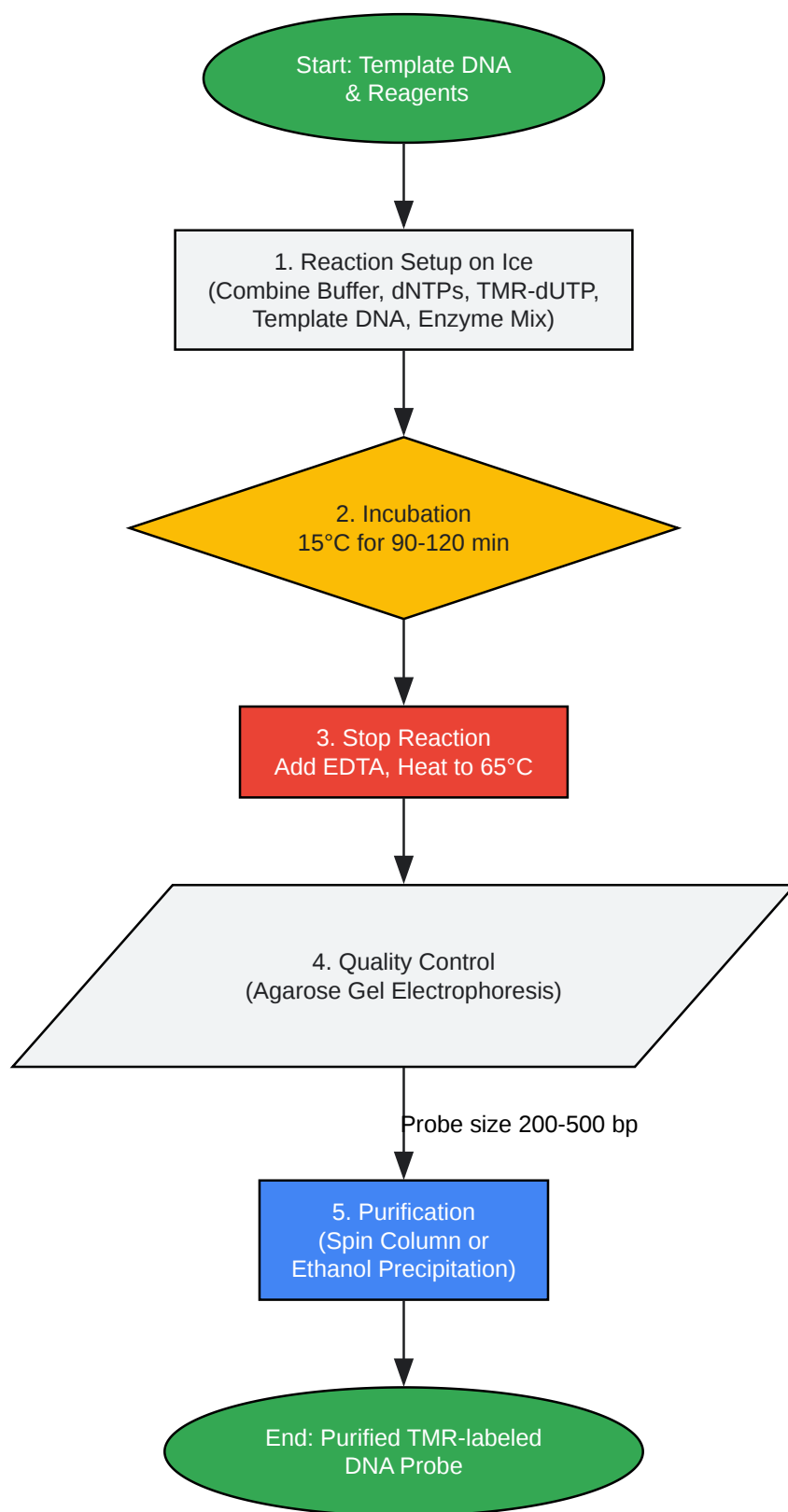
[Get Quote](#)

Introduction and Principle

Nick translation is a robust enzymatic method for labeling DNA probes to a high specific activity. The technique relies on the concerted action of two enzymes: DNase I and E. coli DNA Polymerase I [1][2]. DNase I introduces random single-stranded breaks, or "nicks," into the phosphodiester backbone of a double-stranded DNA template [3][4]. DNA Polymerase I then binds to these nicks and sequentially adds new nucleotides to the 3'-hydroxyl terminus. Concurrently, its inherent 5' → 3' exonuclease activity removes the existing nucleotides downstream of the nick [4]. This process effectively "translates" the nick along the DNA strand, replacing the original nucleotides with a new strand containing labeled precursors [1].

By substituting standard deoxythymidine triphosphate (dTTP) in the reaction mix with Tetramethylrhodamine-5-dUTP (TMR-dUTP), the newly synthesized DNA strand becomes fluorescently labeled [5][6]. The resulting red-fluorescent DNA probes are highly effective for various molecular biology applications, most notably for Fluorescence In Situ Hybridization (FISH) to detect specific gene sequences on chromosomes or in interphase nuclei [5][7]. Probes generated by this method are typically between 200 and 500 base pairs, an optimal size for penetrating cellular structures and hybridizing to target sequences [5][8].

Mechanism of Nick Translation



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. search.cosmobio.co.jp [search.cosmobio.co.jp]
- 2. youtube.com [youtube.com]
- 3. neb.com [neb.com]
- 4. What is nick translation? | AAT Bioquest [aatbio.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. custombiotech.roche.com [custombiotech.roche.com]
- 7. Nick Translation-based DNA Probe Labeling - News Blog - Jena Bioscience [jenabioscience.com]
- 8. tools.thermofisher.com [tools.thermofisher.com]
- To cite this document: BenchChem. [Application Notes: Fluorescent DNA Probe Generation using Nick Translation with Tetramethylrhodamine-dUTP]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12390567#nick-translation-protocol-with-tetramethylrhodamine-dutp>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com